

Methyl 4-formylbenzoate solubility in water and organic solvents

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Compound of Interest

Compound Name: Methyl 4-Formylbenzoate

Cat. No.: B139623

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A Technical Guide to the Solubility of Methyl 4-formylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the solubility characteristics of **Methyl 4-formylbenzoate** (CAS No. 1571-08-0), a key intermediate in the synthesis of various pharmaceutical compounds and fluorescent brighteners.^{[1][2]} Understanding its solubility in aqueous and organic media is critical for its application in reaction chemistry, purification processes, and formulation development.

Quantitative Solubility Data

Methyl 4-formylbenzoate, a white crystalline powder^{[1][3]}, exhibits distinct solubility profiles in different solvents, primarily governed by its molecular structure which includes both a polar ester group and a moderately polar aldehyde group attached to a nonpolar benzene ring. The following table summarizes the available quantitative data on its solubility.

Solvent	Temperature	Solubility	Data Type
Water	72 °F (22.2 °C)	< 1 mg/mL	Experimental
Water	25 °C	3136 mg/L (est.)	Estimated
Methanol	Not Specified	0.1 g/mL	Experimental

Numerous sources qualitatively describe **Methyl 4-formylbenzoate** as "insoluble" or "sparingly soluble" in water[2][3][4].

Experimental Protocol for Solubility Determination

The following is a generalized, yet detailed, methodology for determining the solubility of a solid organic compound like **Methyl 4-formylbenzoate**. This protocol is synthesized from standard laboratory procedures for qualitative and semi-quantitative solubility analysis.[5][6][7]

Objective: To determine if a compound is soluble, partially soluble, or insoluble in a given solvent at a specific temperature.

Materials:

- **Methyl 4-formylbenzoate**
- Selected solvents (e.g., deionized water, methanol, ethanol, acetone, hexane)
- Small test tubes (e.g., 13x100 mm)
- Vortex mixer or spatula for stirring
- Graduated pipettes or cylinders (1 mL and 5 mL)
- Analytical balance
- Constant temperature bath (optional, for temperature control)

Procedure:

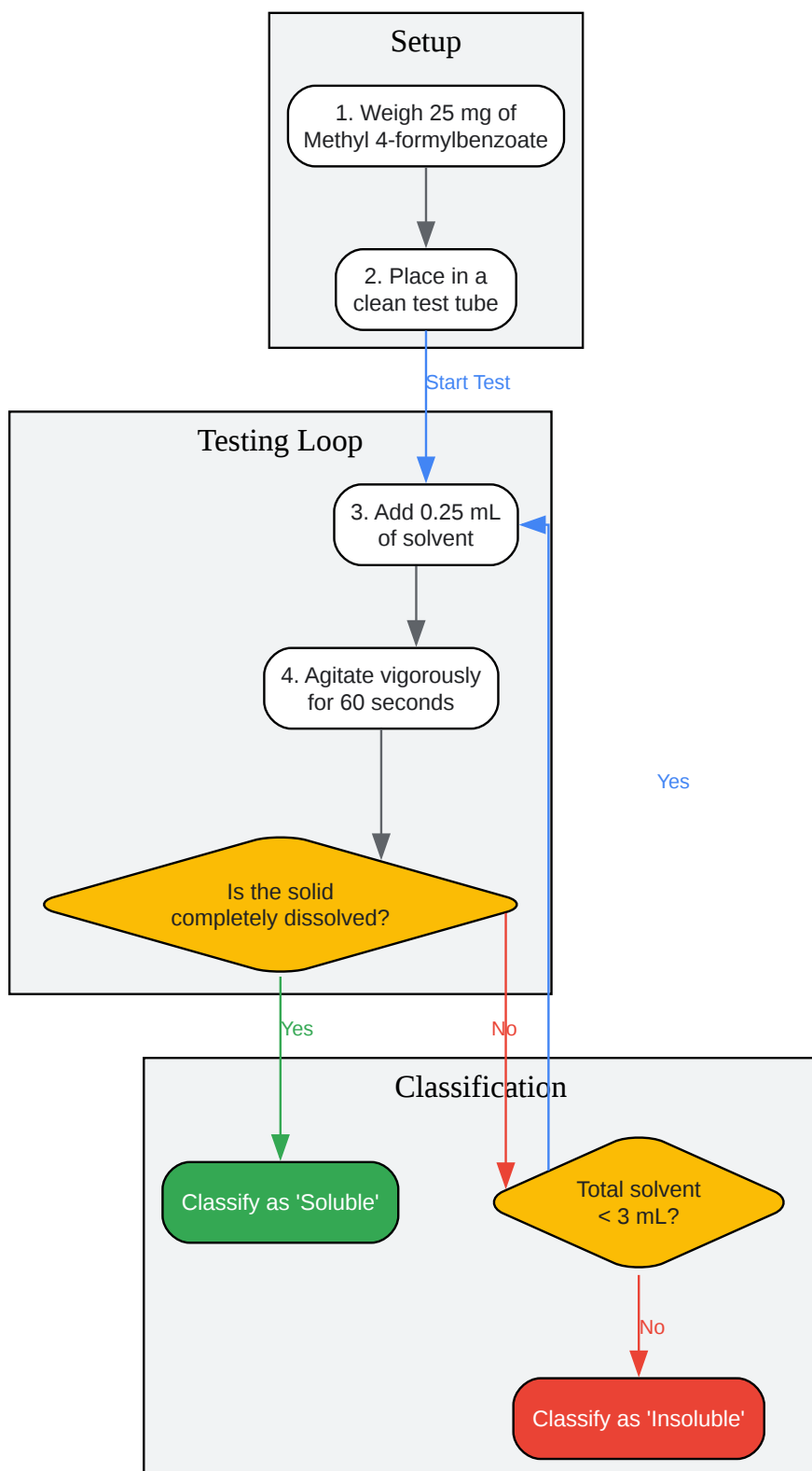
- **Sample Preparation:** Accurately weigh approximately 25 mg of **Methyl 4-formylbenzoate** and place it into a clean, dry test tube.[6]
- **Initial Solvent Addition:** Add the selected solvent to the test tube in small increments, starting with 0.25 mL.
- **Agitation:** After each addition, cap the test tube and shake it vigorously for 60 seconds.[5] A vortex mixer can be used for more consistent and energetic mixing.

- Observation: After agitation, allow the mixture to stand for a moment and visually inspect it against a contrasting background.
 - Soluble: The solid completely dissolves, leaving a clear, homogenous solution.
 - Insoluble: The solid does not appear to dissolve at all, and distinct solid particles remain suspended or settled.^[5]
 - Partially Soluble: A portion of the solid dissolves, but some undissolved particles remain.
- Incremental Solvent Addition: If the compound is not fully soluble, continue to add the solvent in 0.25 mL increments up to a total volume of 3 mL. Agitate and observe after each addition. This helps to estimate the solubility limit.
- Classification:
 - If the compound dissolves in less than 1 mL of solvent, it is generally considered "soluble".
 - If the compound requires 1-3 mL of solvent to dissolve, it can be classified as "sparingly soluble" or "slightly soluble".
 - If the compound does not dissolve after the addition of 3 mL of solvent, it is classified as "insoluble".
- pH Testing (for Aqueous Solutions): If the compound dissolves in water, test the resulting solution with litmus paper to determine if it is acidic, basic, or neutral.^[7]
- Record Keeping: Meticulously record the solvent used, the amount of solute and solvent, the temperature, and the observed solubility classification.

Visualizations

Experimental Workflow for Solubility Testing

The following diagram illustrates the logical steps involved in the experimental determination of a compound's solubility.

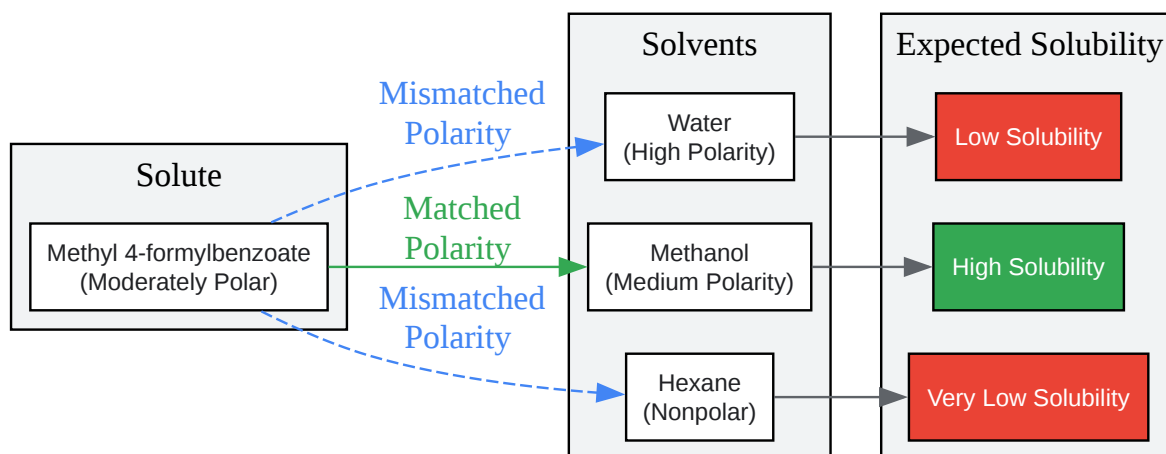


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Caption: Workflow for determining the solubility of an organic compound.

Relationship Between Solvent Polarity and Solubility

This diagram illustrates the principle of "like dissolves like," which governs the solubility of **Methyl 4-formylbenzoate**. Its moderate polarity makes it more soluble in solvents of similar polarity.



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Caption: Impact of solvent polarity on the solubility of **Methyl 4-formylbenzoate**.

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- To cite this document: BenchChem. [Methyl 4-formylbenzoate solubility in water and organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139623#methyl-4-formylbenzoate-solubility-in-water-and-organic-solvents]

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